

Commercial Suppliers and Technical Guide for L-Hydroxyproline-d4

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Compound of Interest

Compound Name: *L-Hydroxyproline-d4*

Cat. No.: *B15560894*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **L-Hydroxyproline-d4**, a deuterated stable isotope-labeled internal standard crucial for accurate quantification of L-hydroxyproline in various biological matrices. This document outlines commercial suppliers, summarizes key quantitative data, provides detailed experimental protocols for its application in mass spectrometry, and visualizes the analytical workflow.

Commercial Availability

L-Hydroxyproline-d4 is available from several reputable commercial suppliers specializing in stable isotope-labeled compounds for research purposes. Key suppliers include:

- MedChemExpress: A supplier of research chemicals and biochemicals, offering **L-Hydroxyproline-d4** for use as an internal standard in analytical applications.
- Cambridge Isotope Laboratories, Inc.: A leading manufacturer and supplier of stable isotopes and stable isotope-labeled compounds for a wide range of scientific applications.

Quantitative Data Summary

The following table summarizes the available quantitative data for **L-Hydroxyproline-d4** from commercial suppliers. It is recommended to always refer to the lot-specific Certificate of Analysis (CoA) for the most accurate and up-to-date information.

Parameter	Specification (MedChemExpress)	Specification (Cambridge Isotope Laboratories, Inc.)
Chemical Formula	C ₅ H ₅ D ₄ NO ₃	C ₅ H ₆ D ₃ NO ₃ (trans-4-Hydroxy-L-proline-2,5,5-d ₃)
Molecular Weight	135.15 g/mol	134.15 g/mol
Chemical Purity	≥98.0% (by HPLC)	97%
Isotopic Purity	98.4%	98% (for 2,5,5-D ₃)
Appearance	White to off-white solid	Not specified
Solubility	Soluble in water	Not specified
Storage	Powder: -20°C for 3 years	Room temperature
In solvent: -80°C for 6 months		

Experimental Protocol: Quantification of L-Hydroxyproline in Biological Samples using LC-MS/MS

This protocol outlines a general procedure for the quantification of L-hydroxyproline in biological samples such as tissue or plasma using **L-Hydroxyproline-d4** as an internal standard with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Materials and Reagents

- L-Hydroxyproline (analyte standard)
- L-Hydroxyproline-d4** (internal standard)
- Hydrochloric acid (HCl), 6 M

- Formic acid, LC-MS grade
- Acetonitrile, LC-MS grade
- Water, LC-MS grade
- Biological matrix (e.g., tissue homogenate, plasma)

Sample Preparation (Acid Hydrolysis)

- Accurately weigh approximately 10-20 mg of tissue or pipette 100 μ L of plasma into a pressure-resistant vial.
- Add a known amount of **L-Hydroxyproline-d4** internal standard solution to each sample, standard, and quality control sample.
- Add 1 mL of 6 M HCl to each vial.
- Securely cap the vials and heat at 110-120°C for 16-24 hours to hydrolyze the protein and release hydroxyproline.
- After hydrolysis, cool the samples to room temperature.
- Centrifuge the samples to pellet any solid debris.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen or using a vacuum concentrator.
- Reconstitute the dried residue in a suitable volume of the initial mobile phase (e.g., 100 μ L of 0.1% formic acid in water).
- Vortex and centrifuge the samples before transferring the supernatant to autosampler vials for LC-MS/MS analysis.

Liquid Chromatography Conditions

- Column: A reversed-phase C18 column (e.g., 100 x 2.1 mm, 1.8 μ m) is commonly used.
- Mobile Phase A: 0.1% Formic acid in water

- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A typical gradient would start with a low percentage of mobile phase B, increasing linearly to elute the analytes, followed by a wash and re-equilibration step.
- Flow Rate: 0.2-0.4 mL/min
- Injection Volume: 5-10 μ L
- Column Temperature: 30-40°C

Mass Spectrometry Conditions

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - L-Hydroxyproline: Monitor the transition from the precursor ion (m/z) to a specific product ion.
 - **L-Hydroxyproline-d4**: Monitor the transition from its corresponding deuterated precursor ion to a specific product ion.
- Ion Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows for maximum sensitivity.
- Collision Energy: Optimize for each MRM transition to achieve the most stable and intense fragment ion signal.

Data Analysis

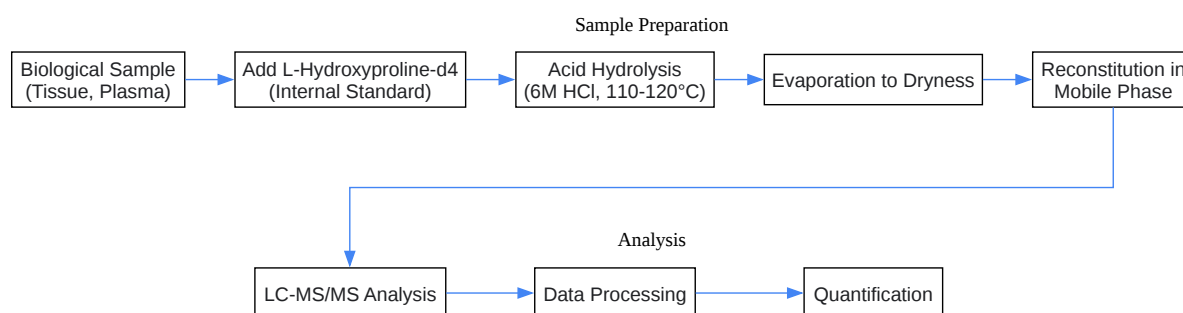
- Integrate the peak areas for both L-hydroxyproline and **L-Hydroxyproline-d4** for all samples, standards, and quality controls.
- Calculate the ratio of the peak area of the analyte to the peak area of the internal standard.

- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of L-hydroxyproline in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the quantification of L-hydroxyproline using a deuterated internal standard and LC-MS/MS.



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Caption: Experimental workflow for L-hydroxyproline quantification.

Signaling Pathway: Collagen Synthesis and Hydroxylation

This diagram depicts a simplified overview of the collagen synthesis pathway, highlighting the crucial role of prolyl hydroxylase in the post-translational modification of proline to hydroxyproline, a step essential for collagen stability.

Caption: Simplified pathway of collagen synthesis and hydroxylation.

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